

Application Note: Non-invasive Temperature Monitoring of Cell Cultures with AMG8833

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Compound of Interest		
Compound Name:	AMG8380	
Cat. No.:	B15587400	Get Quote

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Introduction

Temperature is a critical parameter in cell culture, directly influencing cell health, growth rate, metabolism, and response to experimental conditions.[1] Traditional temperature monitoring methods often involve contact-based sensors like thermocouples or thermistors, which can be invasive and provide only single-point measurements. This application note describes a non-invasive method for monitoring the spatial temperature distribution across cell cultures using the Panasonic AMG8833 Grid-EYE infrared (IR) array sensor. The AMG8833 offers a cost-effective and compact solution for real-time thermal imaging, enabling researchers to identify temperature gradients and fluctuations within an incubator or across a specific culture vessel without disturbing the sterile environment.[2][3][4] This technology has the potential to improve reproducibility and provide deeper insights into the cellular microenvironment.

Target Audience: Researchers, scientists, and drug development professionals.

AMG8833 Sensor Specifications

The Panasonic AMG8833 is an 8x8 array of IR thermal sensors, providing 64 individual temperature readings.[5] Its key specifications make it suitable for monitoring the typical temperature ranges found in cell culture incubators.



Parameter	Specification	Reference	
Pixel Count	64 (8x8 array)	[3][6]	
Operating Voltage	3.3V - 5.0V	[7]	
Temperature Range	0°C to 80°C (32°F to 176°F)	[4][5]	
Accuracy	±2.5°C (±4.5°F)	[5]	
Resolution	0.25°C	[7]	
Field of View	60°		
Interface	I2C	_	
Frame Rate	1 Hz or 10 Hz	_	

Experimental Protocols

Protocol 1: Calibration of the AMG8833 Sensor

Objective: To ensure the accuracy of the AMG8833 sensor by calibrating it against a certified reference thermometer.

Materials:

- AMG8833 sensor module
- Microcontroller (e.g., Arduino, Raspberry Pi)
- Certified reference thermometer with a surface probe (e.g., calibrated thermocouple)
- Stable heat source with a uniform surface (e.g., hot plate with a metal block)
- · Insulating material
- · Data logging software

Methodology:

Setup:



- Connect the AMG8833 sensor to the microcontroller via the I2C interface.
- Position the AMG8833 sensor at a fixed distance (e.g., 10 cm) directly above the center of the stable heat source. Ensure the sensor's field of view covers a uniform temperature zone.
- Place the probe of the certified reference thermometer in the center of the heat source, ensuring good thermal contact.
- Insulate the setup to minimize the influence of ambient temperature fluctuations.

Data Acquisition:

- Set the heat source to a series of temperature points within the typical cell culture range (e.g., 30°C, 35°C, 37°C, 40°C).
- Allow the temperature of the heat source to stabilize at each set point for at least 15 minutes.
- Record simultaneous temperature readings from the central pixel of the AMG8833 and the certified reference thermometer for a duration of 5 minutes at each set point, sampling at 1 Hz.

Data Analysis:

- Calculate the average temperature reading from both the AMG8833 and the reference thermometer for each set point.
- Create a calibration curve by plotting the AMG8833 readings against the reference thermometer readings.
- Determine the offset and gain correction factors to be applied to the AMG8833 data.

Protocol 2: Continuous Temperature Monitoring of a Multi-well Plate

Objective: To non-invasively monitor the temperature distribution across a multi-well cell culture plate within an incubator.



Materials:

- Calibrated AMG8833 sensor setup (from Protocol 2.1)
- Standard multi-well cell culture plate (e.g., 6-well, 24-well)
- Cell culture incubator
- · Data logging and visualization software

Methodology:

- Setup:
 - Mount the calibrated AMG8833 sensor setup inside the cell culture incubator, positioned directly above the shelf where the multi-well plate will be placed.
 - Ensure the sensor's field of view covers the entire area of the multi-well plate. The optimal distance will depend on the lens of the AMG8833.
 - Place a multi-well plate filled with cell culture medium (without cells for initial thermal mapping) on the shelf beneath the sensor.
 - Allow the incubator and the plate to equilibrate to the set temperature (e.g., 37°C) for at least 2 hours.
- Data Acquisition:
 - Begin recording thermal data from the AMG8833 at a frame rate of 1 Hz.
 - Monitor the temperature distribution across the 8x8 pixel array over an extended period (e.g., 24-48 hours) to observe any spatial or temporal variations.
 - Simultaneously record the incubator's set temperature and its internal thermometer reading as a reference.
- Data Analysis:



- Generate thermal maps of the multi-well plate at different time points.
- Analyze the data to identify any temperature gradients across the plate (e.g., edge effects, center-to-side variations).
- Correlate any observed temperature fluctuations with incubator cycles (e.g., heating cycles, door openings).

Protocol 3: Comparative Analysis with Traditional Contact Probes

Objective: To compare the temperature measurements obtained from the non-invasive AMG8833 with those from traditional invasive thermocouple probes in a cell culture flask.

Materials:

- Calibrated AMG8833 sensor setup
- T-25 or T-75 cell culture flask
- Fine-gauge, sterile thermocouple probes
- Cell culture incubator
- Data logging system for both AMG8833 and thermocouples

Methodology:

- Setup:
 - Carefully insert two sterile thermocouple probes into a T-25 flask containing cell culture medium. Position one probe in the center of the flask and the other near an edge, ensuring the tips are submerged in the medium.
 - Place the flask in the incubator under the AMG8833 sensor.
 - Allow the system to equilibrate.



· Data Acquisition:

- Record simultaneous temperature readings from the AMG8833 pixels corresponding to the locations of the thermocouple probes and from the thermocouple probes themselves.
- Collect data over a period of several hours to capture typical incubator temperature fluctuations.

Data Analysis:

- Plot the temperature readings from the AMG8833 and the corresponding thermocouples over time.
- Calculate the mean difference and the limits of agreement between the two measurement methods.
- Assess the response time of the AMG8833 to temperature changes compared to the thermocouples.

Data Presentation

Hypothetical Calibration Data

Set Point (°C)	Reference Thermometer (°C)	AMG8833 (Central Pixel) (°C)	Difference (°C)
30.0	30.1	29.5	-0.6
35.0	35.2	34.6	-0.6
37.0	37.0	36.3	-0.7
40.0	40.3	39.7	-0.6

Example Thermal Map of a 6-Well Plate

This table represents a hypothetical 8x8 thermal map from the AMG8833, with the central values corresponding to the wells of a 6-well plate.

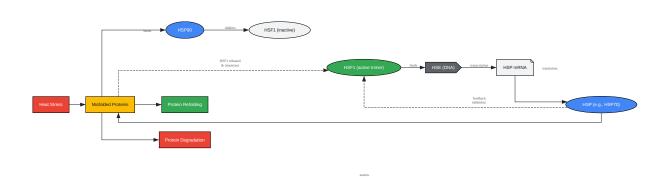


Col 1	Col 2	Col 3	Col 4	Col 5	Col 6	Col 7	Col 8	
Row 1	36.5	36.6	36.7	36.7	36.8	36.7	36.6	36.5
Row 2	36.6	36.8	37.1	37.2	37.2	37.1	36.8	36.6
Row 3	36.7	36.9	37.3	37.4	37.4	37.3	36.9	36.7
Row 4	36.7	36.9	37.3	37.5	37.4	37.3	36.9	36.7
Row 5	36.7	36.9	37.2	37.3	37.3	37.2	36.9	36.7
Row 6	36.6	36.8	37.0	37.1	37.1	37.0	36.8	36.6
Row 7	36.5	36.6	36.7	36.8	36.8	36.7	36.6	36.5
Row 8	36.4	36.5	36.6	36.6	36.7	36.6	36.5	36.4

Visualizations

Cellular Response to Heat Stress: The Heat Shock Response Pathway



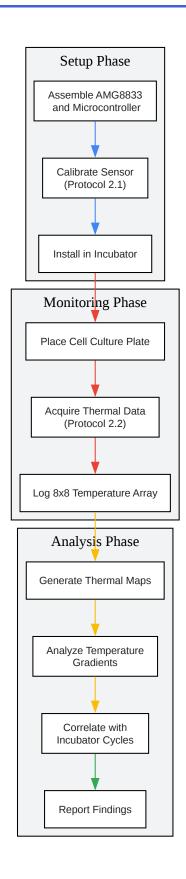


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Caption: Heat shock response signaling pathway.

Experimental Workflow for AMG8833-based Cell Culture Monitoring





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Caption: Experimental workflow for temperature monitoring.



Data Processing and Analysis Pipeline



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Caption: Data processing and analysis pipeline.

Discussion and Conclusion

The AMG8833 IR array sensor provides a valuable tool for the non-invasive, real-time monitoring of temperature in cell culture applications. The ability to visualize the thermal landscape of a culture vessel can reveal previously unobserved temperature gradients that may impact experimental outcomes. This can be particularly important in high-throughput screening applications where uniformity across a multi-well plate is critical.

The provided protocols outline the necessary steps for calibration, continuous monitoring, and comparative analysis to ensure reliable and accurate temperature measurements. While the AMG8833 has a lower resolution and higher accuracy tolerance than some high-end thermal cameras, its affordability and ease of integration make it an accessible option for many research laboratories.[2] By implementing this technology, researchers can gain a more comprehensive understanding of the thermal environment of their cell cultures, leading to improved experimental control and data quality.

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